

Application Notes and Protocols for LLO (91-99) in ELISpot Assays

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Compound of Interest

Compound Name: LLO (91-99)

Cat. No.: B15565892

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed guide for utilizing the Listeriolysin O (LLO) peptide epitope (amino acids 91-99) in an Enzyme-Linked Immunospot (ELISpot) assay to quantify antigen-specific T-cell responses. The **LLO (91-99)** peptide is a well-characterized, immunodominant H-2Kd-restricted epitope from *Listeria monocytogenes*, which serves as a powerful tool for monitoring CD8+ T-cell mediated immunity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Introduction

The ELISpot assay is a highly sensitive method for detecting and quantifying individual cells that secrete a specific cytokine, most commonly Interferon-gamma (IFN- γ), in response to antigenic stimulation.[\[5\]](#) When splenocytes or purified CD8+ T-cells from immunized or infected mice are stimulated with the **LLO (91-99)** peptide, antigen-specific T-cells are activated and release IFN- γ . Each spot that develops in the assay represents a single IFN- γ -secreting cell, allowing for the precise quantification of the T-cell response. This technique is invaluable for vaccine development, infectious disease research, and monitoring immune responses in various therapeutic interventions.

Data Presentation

The following tables summarize quantitative data from representative studies employing **LLO (91-99)** in ELISpot assays. These values can serve as a reference for expected outcomes.

Table 1: **LLO (91-99)** Peptide Concentration and T-Cell Response

Peptide Concentration	Cell Type	Incubation Time (hours)	Mean Spot Forming Cells (SFC) per 10 ⁶ cells	Reference
10 ⁻⁶ M	Splenocytes	Not Specified	High	[6]
10 ⁻⁸ M	Splenocytes	6 (stimulation) + overnight (incubation)	High	[3]
10 ⁻¹¹ M	Splenocytes	Overnight	Minimum concentration for detection in direct ELISpot	[1]
10 ⁻¹² M	Splenocytes	Not Specified	Minimum concentration for detection in restimulation-enhanced ELISpot	[1]
2 µg/mL	Purified CD8+ T-cells	20	High	[4]
50 µg/mL	LLO (91-99) specific CD8+ T-cells	20	High	[7]

Table 2: Representative ELISpot Results with **LLO (91-99)** Stimulation

Cell Source	Number of Cells per Well	Stimulation	Mean SFC per well ($\pm$ SD)	Reference
Splenocytes from L. monocytogenes-infected mice	6×10^5	LLO (91-99) peptide	~1000	[8]
LLO (91-99) specific CD8+ T-cells	1×10^5	Cognate peptide	219 ± 21	[7]
Control p60 ₂₁₇ -specific CD8+ T-cells	1×10^5	Irrelevant peptide	Few spots	[7]
Splenocytes from immunized mice	4×10^5 or 4×10^4	LLO (91-99) peptide	High	[3]

Experimental Protocols

This section provides a detailed methodology for performing an IFN- γ ELISpot assay using **LLO (91-99)** to stimulate mouse splenocytes.

Materials

- **LLO (91-99)** peptide (Sequence: GYKDGNEYI)
- 96-well PVDF membrane ELISpot plates
- Anti-mouse IFN- γ capture antibody
- Biotinylated anti-mouse IFN- γ detection antibody
- Streptavidin-Alkaline Phosphatase (ALP) or Streptavidin-Horseradish Peroxidase (HRP)
- BCIP/NBT or AEC substrate, respectively
- RPMI 1640 medium supplemented with 10% FBS, L-glutamine, penicillin-streptomycin

- Fetal Bovine Serum (FBS)
- ACK lysis buffer (for red blood cell lysis)
- Phosphate Buffered Saline (PBS)
- PMA/Ionomycin (positive control)
- Culture medium (negative control)
- Antigen Presenting Cells (APCs), e.g., P815 cells (optional, can be used if working with purified T-cell populations)[6][7]

Protocol

Day 1: Plate Coating

- Prepare the capture antibody solution in sterile PBS at the recommended concentration.
- Pre-wet the ELISpot plate membranes with 15 μ L of 70% ethanol for 30 seconds.
- Wash the wells three times with 200 μ L of sterile PBS.
- Add 100 μ L of the diluted capture antibody to each well.
- Incubate the plate overnight at 4°C.

Day 2: Cell Preparation and Stimulation

- Aseptically harvest spleens from immunized or control mice into a sterile petri dish containing RPMI 1640 medium.
- Prepare a single-cell suspension by gently disrupting the spleens between the frosted ends of two sterile glass slides or by using a cell strainer.
- Lyse red blood cells by incubating the cell suspension in ACK lysis buffer for 5 minutes at room temperature.
- Wash the splenocytes twice with RPMI 1640 medium by centrifugation.

- Resuspend the cells in complete RPMI medium and perform a cell count using a hemocytometer or an automated cell counter. Adjust the cell concentration as required (e.g., $2-5 \times 10^6$ cells/mL).
- Wash the antibody-coated ELISpot plate three times with 200 μ L of sterile PBS.
- Block the membrane by adding 200 μ L of complete RPMI medium to each well and incubate for at least 1 hour at 37°C.
- Prepare the stimulants:
 - **LLO (91-99)** peptide: Dilute to the desired final concentration (e.g., 1-10 μ g/mL) in complete RPMI medium.
 - Positive Control: PMA (50 ng/mL) and Ionomycin (500 ng/mL).
 - Negative Control: Complete RPMI medium only.
- Aspirate the blocking solution from the plate.
- Add 100 μ L of the cell suspension to each well.
- Add 100 μ L of the appropriate stimulant (**LLO (91-99)** peptide, positive control, or negative control) to the respective wells.
- Incubate the plate for 18-24 hours at 37°C in a humidified incubator with 5% CO₂.

Day 3: Spot Development

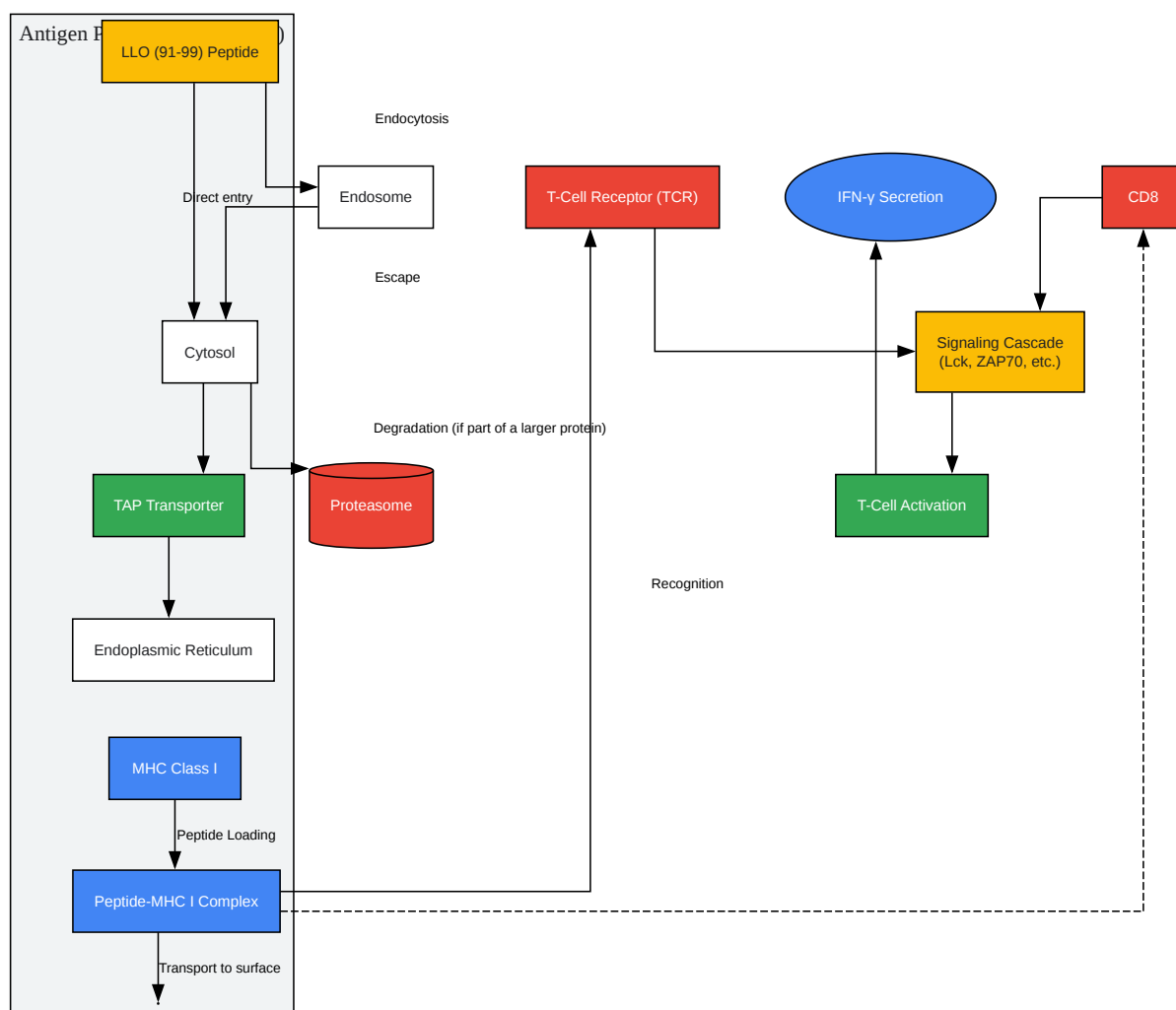
- Aspirate the cells from the plate.
- Wash the wells five times with PBS containing 0.05% Tween-20 (PBST).
- Prepare the biotinylated detection antibody solution in PBST containing 1% BSA.
- Add 100 μ L of the diluted detection antibody to each well.
- Incubate for 2 hours at room temperature.

- Wash the wells five times with PBST.
- Prepare the Streptavidin-ALP or Streptavidin-HRP solution in PBST.
- Add 100 μ L of the streptavidin conjugate to each well.
- Incubate for 1 hour at room temperature.
- Wash the wells five times with PBST, followed by two washes with PBS.
- Add 100 μ L of the appropriate substrate (BCIP/NBT for ALP or AEC for HRP) to each well.
- Monitor the development of spots (typically 5-30 minutes). Stop the reaction by washing thoroughly with distilled water.
- Allow the plate to dry completely in the dark.
- Count the spots using an automated ELISpot reader or a dissecting microscope.

Visualizations

Signaling Pathway

The following diagram illustrates the MHC class I antigen presentation pathway leading to CD8+ T-cell activation by the **LLO (91-99)** peptide.

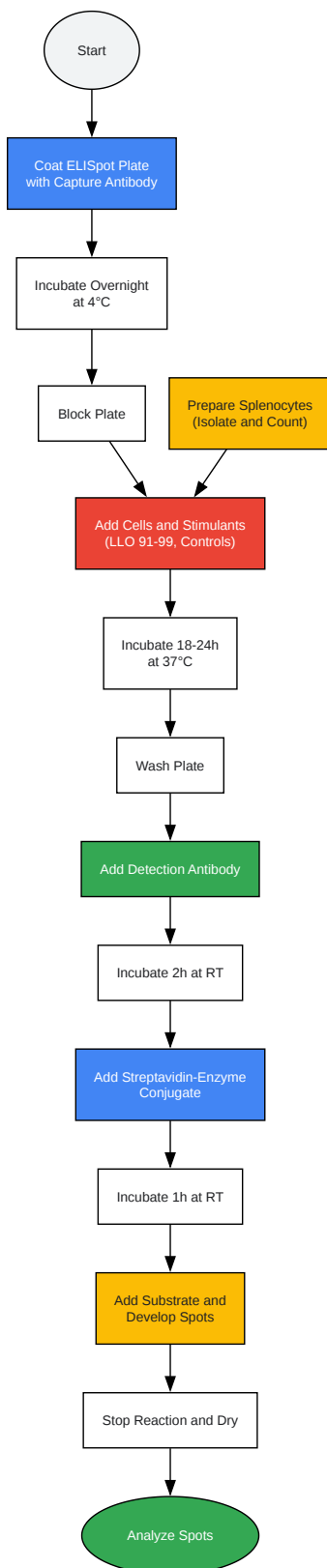


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Caption: MHC Class I presentation of **LLO (91-99)** and subsequent T-cell activation.

Experimental Workflow

The diagram below outlines the key steps of the ELISpot assay workflow.



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Caption: ELISpot experimental workflow from plate coating to spot analysis.

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